

Application Notes and Protocols for Preparing N-ethylheptanamide Stock Solutions

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Compound of Interest

Compound Name: N-ethylheptanamide

Cat. No.: B15620699

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of stock solutions of **N-ethylheptanamide** (CAS No. 54007-34-0). The information is intended to guide researchers in accurately preparing solutions for various experimental needs.

Chemical Properties

N-ethylheptanamide is a long-chain aliphatic amide. Its key chemical properties are summarized in the table below.

Property	Value	Source
CAS Number	54007-34-0	[1]
Molecular Formula	C ₉ H ₁₉ NO	[1]
Molecular Weight	157.25 g/mol	[1]
Appearance	Assumed to be a solid at room temperature, similar to related long-chain amides.	

Solubility

Precise quantitative solubility data for **N-ethylheptanamide** in common laboratory solvents is not readily available in published literature. However, based on the general solubility characteristics of long-chain aliphatic amides, the following recommendations can be made. Amides with longer carbon chains generally exhibit low solubility in water but are soluble in organic solvents.[2]

Solvent	Expected Solubility	Notes
Dimethyl Sulfoxide (DMSO)	Soluble	A common solvent for preparing high-concentration stock solutions of organic compounds.
N,N-Dimethylformamide (DMF)	Soluble	Another polar aprotic solvent suitable for dissolving amides.
Ethanol	Soluble	A common polar protic solvent. Solubility may be lower than in DMSO or DMF.
Water	Low to Insoluble	Due to the long heptyl chain, significant solubility in water is not expected.

It is always recommended to perform a small-scale solubility test before preparing a large volume of stock solution.

Experimental Protocols

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling **N-ethylheptanamide** and solvents.
- A safety data sheet (SDS) for the closely related compound N-ethyl-1-heptanamine indicates that it is a flammable liquid and can cause severe skin burns and eye damage.[3] Assuming similar hazards for **N-ethylheptanamide**, handle with care.

- Work in a well-ventilated area or a chemical fume hood, especially when using volatile organic solvents.

Materials

- **N-ethylheptanamide** (solid)
- High-purity solvent (e.g., DMSO, DMF, or Ethanol)
- Analytical balance
- Volumetric flasks (Class A)
- Pipettes (calibrated)
- Spatula
- Weighing paper or boat
- Vortex mixer or magnetic stirrer
- Storage vials (amber glass or polypropylene, suitable for the chosen solvent)

Protocol for Preparing a 10 mM Stock Solution in DMSO

This protocol describes the preparation of 10 mL of a 10 mM stock solution of **N-ethylheptanamide** in DMSO. Adjust the quantities as needed for different concentrations or volumes.

- Calculate the required mass of **N-ethylheptanamide**:
 - Molecular Weight (MW) = 157.25 g/mol
 - Desired Concentration (C) = 10 mM = 0.010 mol/L
 - Desired Volume (V) = 10 mL = 0.010 L
 - $\text{Mass (g)} = C \text{ (mol/L)} * V \text{ (L)} * \text{MW (g/mol)}$

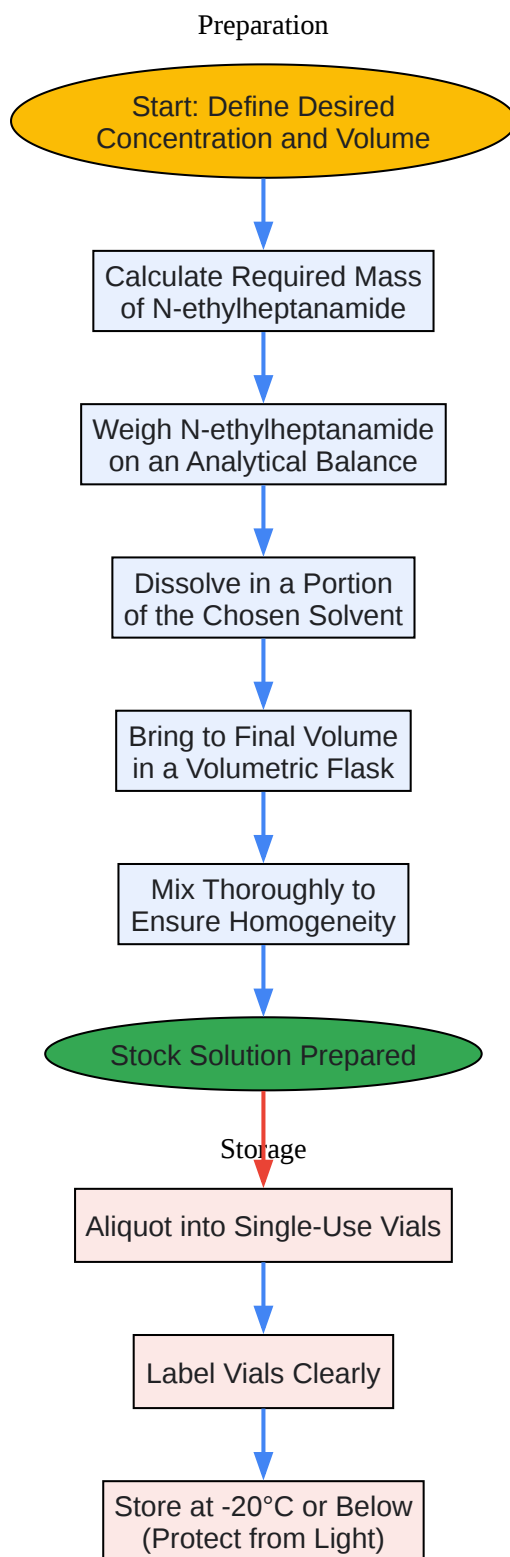
- $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.010 \text{ L} \times 157.25 \text{ g/mol} = 0.015725 \text{ g} = 15.73 \text{ mg}$
- Weighing the Compound:
 - Tare the analytical balance with a clean weighing boat.
 - Carefully weigh out approximately 15.73 mg of **N-ethylheptanamide**. Record the exact weight.
- Dissolving the Compound:
 - Transfer the weighed **N-ethylheptanamide** to a 10 mL Class A volumetric flask.
 - Add a small amount of DMSO (approximately 5-7 mL) to the flask.
 - Gently swirl the flask or use a vortex mixer at a low setting to dissolve the compound completely. A magnetic stirrer with a small stir bar can also be used. Ensure no solid particles are visible.
- Bringing to Final Volume:
 - Once the solid is completely dissolved, carefully add DMSO to the volumetric flask until the bottom of the meniscus reaches the 10 mL calibration mark.
 - Cap the flask and invert it several times to ensure the solution is homogeneous.
- Storage:
 - Transfer the stock solution to a clean, labeled storage vial. Amber vials are recommended to protect the solution from light.
 - The label should include the compound name, concentration, solvent, date of preparation, and the preparer's initials.
 - Store the stock solution at -20°C for long-term storage. For short-term storage, 2-8°C may be acceptable.

Stability and Storage

Amide bonds are generally stable due to resonance stabilization, particularly under neutral pH conditions.[4][5] However, they can undergo hydrolysis in the presence of strong acids or bases.[4][6]

- **Storage Temperature:** For long-term stability, it is recommended to store stock solutions of **N-ethylheptanamide** at -20°C or lower.
- **Light Sensitivity:** While specific data for **N-ethylheptanamide** is unavailable, it is good laboratory practice to protect solutions from light by storing them in amber vials.
- **Freeze-Thaw Cycles:** Avoid repeated freeze-thaw cycles, as this can degrade the compound. It is advisable to aliquot the stock solution into smaller, single-use volumes.
- **General Recommendations:** Amides are relatively stable molecules and may not require stabilizers for storage.[7] However, for long-term storage, storing in a dark, cold environment is recommended to minimize potential degradation.[7]

Workflow Diagram



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Caption: Workflow for Preparing **N-ethylheptanamide** Stock Solutions.

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